

Application Note: Comprehensive Characterization of 2,4-Difluoro-5-methoxybenzyl Alcohol

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Compound of Interest

Compound Name:	2,4-Difluoro-5-methoxybenzyl alcohol
CAS No.:	1266114-65-1
Cat. No.:	B1495040

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Abstract

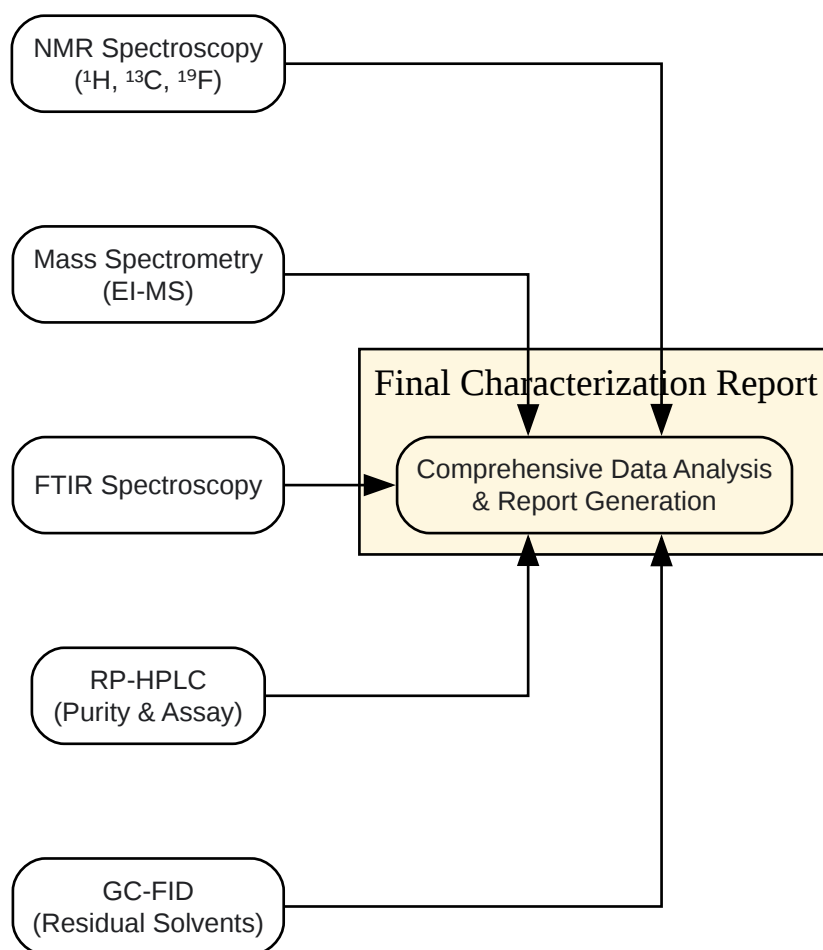
This document provides a detailed guide to the analytical methodologies for the comprehensive characterization of **2,4-Difluoro-5-methoxybenzyl alcohol**, a key intermediate in pharmaceutical synthesis. The protocols outlined herein are designed for researchers, quality control analysts, and drug development professionals, emphasizing not only the procedural steps but also the scientific rationale behind the selection of each technique and its parameters. This guide ensures the unambiguous identification, purity assessment, and structural elucidation of this compound, adhering to rigorous scientific standards and principles of method validation.

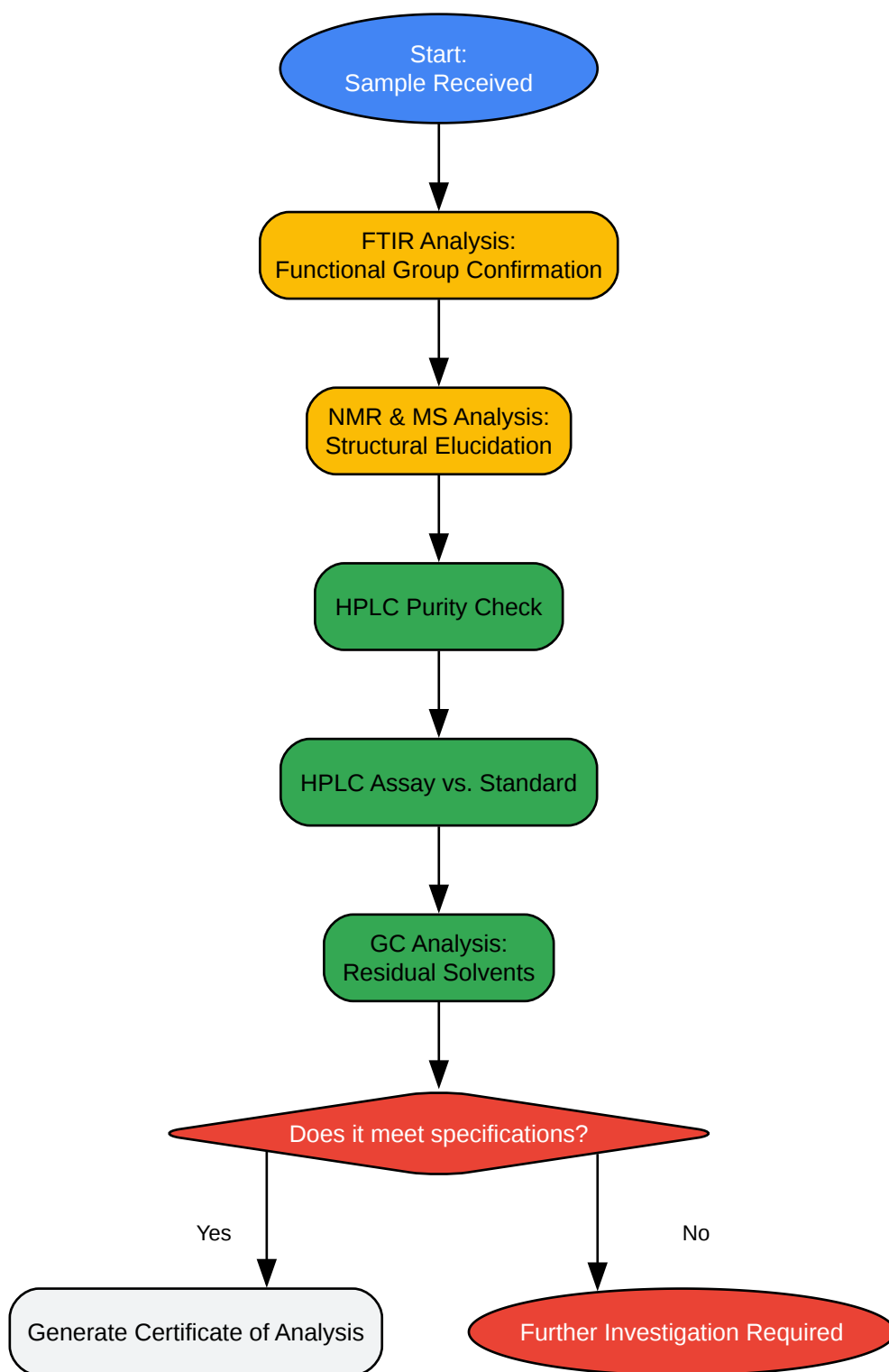
Introduction: The Importance of Rigorous Characterization

2,4-Difluoro-5-methoxybenzyl alcohol is a fluorinated aromatic compound of significant interest in medicinal chemistry and drug discovery. Its unique substitution pattern can impart desirable pharmacokinetic and pharmacodynamic properties to active pharmaceutical ingredients (APIs). Therefore, the unequivocal confirmation of its chemical structure and the precise determination of its purity are paramount to ensure the quality, safety, and efficacy of downstream products. This application note presents a multi-faceted analytical approach, employing a suite of orthogonal techniques to provide a comprehensive characterization profile. Each method is designed to be self-validating, with clear justifications for the chosen experimental conditions, grounded in established chemical principles and regulatory expectations.

Integrated Analytical Workflow

A robust characterization of **2,4-Difluoro-5-methoxybenzyl alcohol** necessitates a multi-technique approach. The following workflow illustrates the logical progression of analysis, from initial identification to quantitative purity assessment.





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- To cite this document: BenchChem. [Application Note: Comprehensive Characterization of 2,4-Difluoro-5-methoxybenzyl Alcohol]. BenchChem, [2026]. [Online PDF]. Available at:

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